

Dimethyl 3-hydroxyphthalate molecular weight and formula

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Compound of Interest

Compound Name: **Dimethyl 3-hydroxyphthalate**

Cat. No.: **B1315018**

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An In-depth Technical Guide to Dimethyl 3-hydroxyphthalate

This technical guide provides a comprehensive overview of **dimethyl 3-hydroxyphthalate**, including its chemical properties, synthesis, and analytical methodologies. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Properties of Dimethyl 3-hydroxyphthalate

Dimethyl 3-hydroxyphthalate is an organic compound with the chemical formula C₁₀H₁₀O₅. [1] It is also known by its IUPAC name, dimethyl 3-hydroxybenzene-1,2-dicarboxylate.[1] This compound belongs to the family of phthalate esters.

Quantitative Data Summary

The key physicochemical properties of **dimethyl 3-hydroxyphthalate** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C10H10O5	PubChem[1]
Molecular Weight	210.18 g/mol	PubChem[1]
CAS Number	36669-02-0	PubChem[1]
IUPAC Name	dimethyl 3-hydroxybenzene-1,2-dicarboxylate	PubChem[1]
Kovats Retention Index	1500 (Standard non-polar)	PubChem[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **dimethyl 3-hydroxyphthalate** are crucial for its application in research and development.

Synthesis of Dimethyl 3-hydroxyphthalate

A common method for the synthesis of **dimethyl 3-hydroxyphthalate** involves the esterification of 3-hydroxyphthalic anhydride.[2]

Materials:

- 3-Hydroxyphthalic anhydride
- Methanol (MeOH)
- Sodium bicarbonate (NaHCO3)
- Dimethylformamide (DMF)
- Iodomethane (CH3I)
- Ethyl acetate
- Hexane
- Water

Procedure:

- Reflux: Dissolve 3-hydroxyphthalic anhydride (e.g., 4.96 g, 30.2 mmol) in methanol (e.g., 60 mL) and heat the solution to reflux for 3 hours.[2]
- Solvent Removal: After the reaction is complete, cool the mixture to room temperature and remove the solvent by vacuum evaporation.[2]
- Methylation: Suspend the resulting residue in DMF (e.g., 40 mL) with sodium bicarbonate (e.g., 7.11 g, 84.6 mmol). Add iodomethane (e.g., 4.53 mL, 72.5 mmol) to the mixture.[2]
- Heating: Heat the reaction mixture at 50°C for 2 hours.[2]
- Work-up: After cooling, remove the solvent under vacuum. Partition the residue with ethyl acetate (e.g., 120 mL) and water (e.g., 100 mL).[2]
- Washing: Wash the organic phase with water (e.g., 2 x 100 mL) and then evaporate the solvent.[2]
- Purification: Purify the crude product by silica gel column chromatography using a hexane-ethyl acetate (6:4) eluent to yield **dimethyl 3-hydroxyphthalate**.[2]

Analytical Methods for Phthalate Esters

While specific protocols for **dimethyl 3-hydroxyphthalate** are not extensively detailed, standard analytical techniques for phthalate esters can be applied for its characterization and quantification.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a common and powerful technique for the analysis of phthalates.[3][4] The general approach involves dissolving the sample, followed by analysis using a GC-MS system.[4] It allows for the separation and identification of different phthalate esters in a mixture.[5]
- High-Performance Liquid Chromatography (HPLC): HPLC with UV detection is another widely used method for determining the concentration of phthalate derivatives.[6][7] A reversed-phase C18 column is often employed with a mobile phase such as a methanol-water mixture.[6]

Visualized Workflow

Synthesis Workflow for Dimethyl 3-hydroxyphthalate

The following diagram illustrates the key stages in the synthesis and purification of **dimethyl 3-hydroxyphthalate**.



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Caption: A flowchart of the synthesis and purification process for **dimethyl 3-hydroxyphthalate**.

Note on Signaling Pathways: As of the latest review of published literature, specific signaling pathways directly involving **dimethyl 3-hydroxyphthalate** have not been extensively documented. Research on related compounds, such as dimethyl phthalate (DMP), has indicated potential interactions with MAPK and calcium signaling pathways in certain biological models.^[8] Further investigation is required to determine if **dimethyl 3-hydroxyphthalate** engages in similar cellular mechanisms.

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References

- 1. Dimethyl 3-hydroxyphthalate | C10H10O5 | CID 12223651 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Dimethyl 3-hydroxyphthalate | 36669-02-0 [chemicalbook.com]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. cpsc.gov [cpsc.gov]
- 5. Analytical Method for Quantification of Several Phthalate Acid Esters by Gas Chromatography-Mass Spectrometry in Coffee Brew Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 6. "Method Development for Analysis A of Phthalates s by HPLC" by Uma Ranganadham [opus.govst.edu]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. Dimethyl phthalate induced cardiovascular developmental toxicity in zebrafish embryos by regulating MAPK and calcium signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
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